

Technical Support Center: Solvent Selection for 4-Methoxybenzoic Acid Extraction

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Compound of Interest		
Compound Name:	4-Methoxybenzoic acid	
Cat. No.:	B1607027	Get Quote

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on selecting the optimal solvent for the efficient extraction of **4-methoxybenzoic acid**.

Frequently Asked Questions (FAQs)

Q1: What are the key properties of 4-methoxybenzoic acid to consider for solvent selection?

A1: Understanding the physicochemical properties of **4-methoxybenzoic acid** (also known as p-anisic acid) is crucial for selecting an appropriate solvent system. Key properties include:

Property	Value	Reference
Molecular Formula	C ₈ H ₈ O ₃	[1]
Molecular Weight	152.15 g/mol	[1]
Appearance	White crystalline solid	[1][2]
Melting Point	182-185 °C	
Boiling Point	275.5 °C	_
рКа	~4.49	_
Water Solubility	Low (0.3 g/L at 20°C)	







The presence of a carboxylic acid group makes it an acidic compound, while the aromatic ring and methoxy group contribute to its organic solubility. Its low water solubility and acidic nature are the primary properties exploited in extraction protocols.

Q2: Which organic solvents are most effective for dissolving 4-methoxybenzoic acid?

A2: **4-methoxybenzoic acid** is highly soluble in many organic solvents. Its solubility generally increases with temperature. Tetrahydrofuran (THF) is reported to be an excellent solvent due to its high solubilizing power. Alcohols (like methanol, ethanol, and butanols), ethers, and ethyl acetate also demonstrate high solubility. Toluene is a suitable anti-solvent for crystallization due to lower solubility.

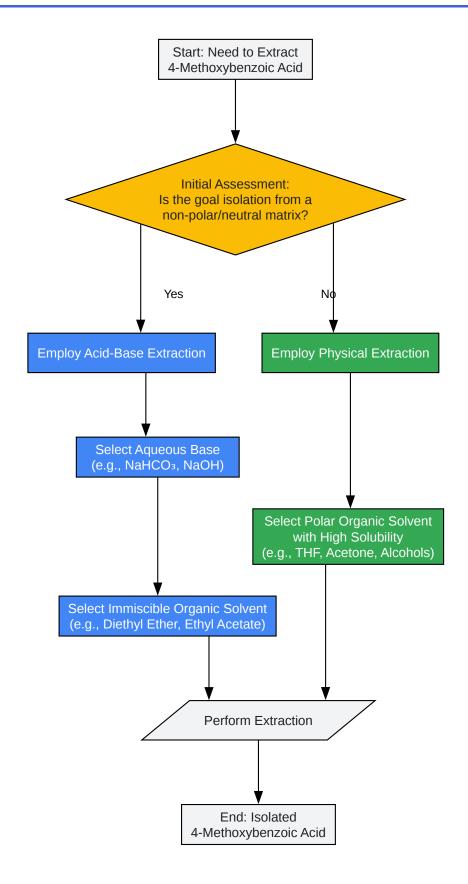
Q3: How does pH influence the solubility and extraction of 4-methoxybenzoic acid?

A3: The pH of the aqueous solution is a critical factor. As a carboxylic acid with a pKa of approximately 4.49, **4-methoxybenzoic acid** is predominantly in its neutral, protonated form at a pH below 4. In this state, it has low water solubility and is preferentially soluble in organic solvents. In alkaline conditions (pH > 6), the carboxylic acid is deprotonated to form the 4-methoxybenzoate salt. This salt is ionic and therefore highly soluble in water and insoluble in most non-polar organic solvents. This pH-dependent solubility is the basis for acid-base extraction.

Solvent Selection Workflow

The following workflow provides a systematic approach to selecting an appropriate solvent for the extraction of **4-methoxybenzoic acid**.





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Caption: A decision workflow for selecting the appropriate extraction method and solvent.



Quantitative Solubility Data

The mole fraction solubility of **4-methoxybenzoic acid** in various pure solvents at different temperatures has been experimentally determined. The data shows a positive correlation between temperature and solubility.

Solvent	Solubility (Mole Fraction, x ₁) at 298.15 K (25°C)	Solubility (Mole Fraction, x ₁) at 318.15 K (45°C)
Tetrahydrofuran	0.2259	0.3645
Acetone	0.1751	0.2831
2-Butanone	0.1504	0.2472
Ethyl Formate	0.1179	0.2057
Isopropyl Acetate	0.0881	0.1583
n-Butyl Acetate	0.0768	0.1412
1-Butanol	0.0718	0.1345
Isobutanol	0.0612	0.1171
Cyclohexanone	0.1418	0.2415
Toluene	0.0101	0.0211

Note: Data extracted and compiled from "Solubility Determination and Data Correlation of **4-Methoxybenzoic Acid** in 14 Pure Solvents at Temperatures from 283.15 to 328.15 K".

Experimental Protocols

Protocol 1: Acid-Base Extraction from a Neutral Impurity

This protocol describes the separation of **4-methoxybenzoic acid** from a neutral compound (e.g., naphthalene) using an acid-base extraction methodology.

Materials:

Mixture containing 4-methoxybenzoic acid and a neutral impurity



- Diethyl ether (or ethyl acetate)
- 5% aqueous sodium bicarbonate (NaHCO₃) solution
- 6 M hydrochloric acid (HCl)
- Saturated aqueous sodium chloride (brine)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Separatory funnel, beakers, Erlenmeyer flasks
- pH paper
- Hirsch funnel or Büchner funnel for filtration

Procedure:

- Dissolution: Dissolve the solid mixture in a suitable amount of diethyl ether in an Erlenmeyer flask. Transfer the solution to a separatory funnel.
- Base Wash: Add 5% aqueous sodium bicarbonate solution to the separatory funnel. The volume should be about one-third of the organic layer. Stopper the funnel, invert, and vent frequently to release pressure from CO₂ evolution. Shake gently for 1-2 minutes to allow for the acid-base reaction.
- Separation: Allow the layers to separate. The upper layer is the organic phase containing the neutral compound, and the lower aqueous layer contains the water-soluble sodium 4methoxybenzoate.
- Aqueous Extraction: Drain the lower aqueous layer into a clean beaker. To ensure complete
 extraction, repeat the base wash (steps 2-3) on the organic layer one more time, combining
 the aqueous extracts.
- Isolation of Neutral Compound: Wash the remaining organic layer with brine, then dry it over anhydrous MgSO₄. Filter off the drying agent and evaporate the solvent to isolate the neutral compound.

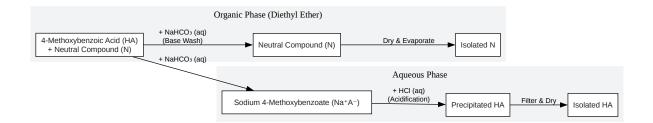




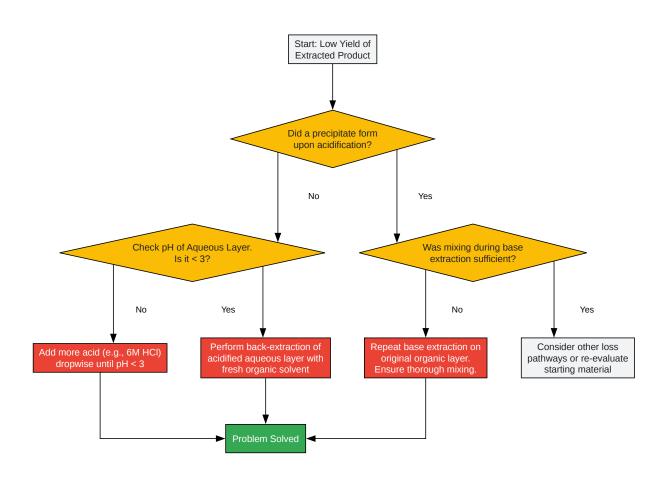


- Acidification: Cool the combined aqueous extracts in an ice bath. Slowly add 6 M HCl dropwise while stirring until the solution is strongly acidic (pH 2-3, check with pH paper).
 4-methoxybenzoic acid will precipitate as a white solid.
- Collection: Collect the precipitated solid by vacuum filtration using a Hirsch or Büchner funnel. Wash the solid with a small amount of ice-cold water to remove any residual salts.
- Drying: Allow the solid to air-dry completely. Weigh the dried 4-methoxybenzoic acid and determine its purity (e.g., by melting point).









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